

Technical Guide: Synthesis and Characterization of 2-Methyl-8-quinolinyl 3-bromobenzoate

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Compound of Interest

Compound Name: 2-Methyl-8-quinolinyl 3-bromobenzoate

CAS No.: 499197-01-2

Cat. No.: B485723

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Executive Summary

2-Methyl-8-quinolinyl 3-bromobenzoate is a functionalized ester derivative belonging to the 8-hydroxyquinoline (8-HQ) scaffold family.^[1] Unlike simple 8-HQ esters, the presence of the 2-methyl group (quinaldine moiety) introduces steric hindrance proximal to the nitrogen donor, significantly altering its coordination chemistry (often favoring lower coordination numbers or specific metal selectivity, such as Zn^{2+} over Al^{3+}). The 3-bromobenzoate moiety serves as a lipophilic tail and a reactive handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig), enabling the construction of complex metallo-supramolecular architectures or fluorescent sensors.

This guide details the synthesis, purification, and characterization of this compound, emphasizing the Schotten-Baumann esterification strategy optimized for sterically hindered phenols.

Part 1: Retrosynthetic Analysis & Strategy

To design a robust synthesis, we deconstruct the target molecule at the ester linkage. The steric bulk of the 2-methyl group on the quinoline ring and the electron-withdrawing nature of the 3-bromobenzoyl group dictate the choice of reagents.

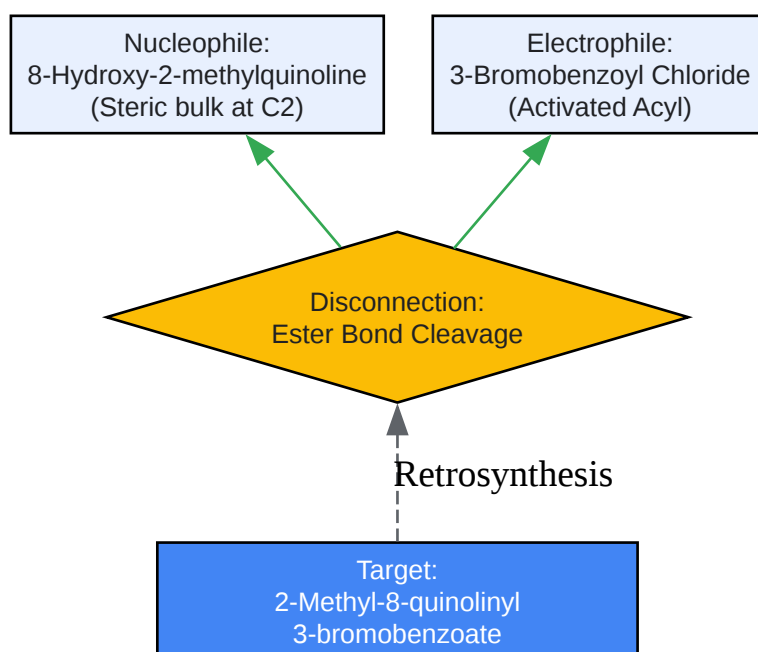
Strategic Disconnection

The most efficient disconnection is the acyl-oxygen cleavage, leading to two commercially available precursors:

- Nucleophile: 8-Hydroxy-2-methylquinoline (8-Hydroxyquinaldine).[2]
- Electrophile: 3-Bromobenzoyl chloride (generated in situ or purchased).

Rationale for Method Selection: While Steglich esterification (DCC/DMAP) is common, the Acid Chloride Method is preferred here. The high reactivity of the acid chloride overcomes the nucleophilic sluggishness of the pseudo-naphthol hydroxyl group caused by the intramolecular hydrogen bond (N...HO) inherent in 8-hydroxyquinolines.[1][2][3]

Pathway Visualization



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Figure 1: Retrosynthetic breakdown showing the convergence of the hindered phenol and activated acid chloride.

Part 2: Experimental Protocol

Materials & Reagents

Reagent	Role	Equiv.	Notes
8-Hydroxy-2-methylquinoline	Substrate	1.0	Recrystallize from EtOH if brown/impure.
3-Bromobenzoyl chloride	Reagent	1.2	Moisture sensitive; handle under N ₂ .
Triethylamine (Et ₃ N)	Base	1.5	Scavenges HCl; must be dry.
DMAP	Catalyst	0.1	Nucleophilic catalyst; essential for yield.
Dichloromethane (DCM)	Solvent	-	Anhydrous (distilled over CaH ₂ or molecular sieves).

Step-by-Step Synthesis (Acid Chloride Route)

1. Reaction Setup

- Flame-dry a 100 mL two-neck round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Cool the flask to room temperature under a steady stream of nitrogen.
- Charge the flask with 8-Hydroxy-2-methylquinoline (1.0 equiv, e.g., 5.0 mmol, ~796 mg) and 4-Dimethylaminopyridine (DMAP) (0.1 equiv, 0.5 mmol, ~61 mg).
- Add anhydrous DCM (25 mL) via syringe. Stir until fully dissolved.
- Add Triethylamine (1.5 equiv, 7.5 mmol, ~1.05 mL) via syringe. The solution may darken slightly.

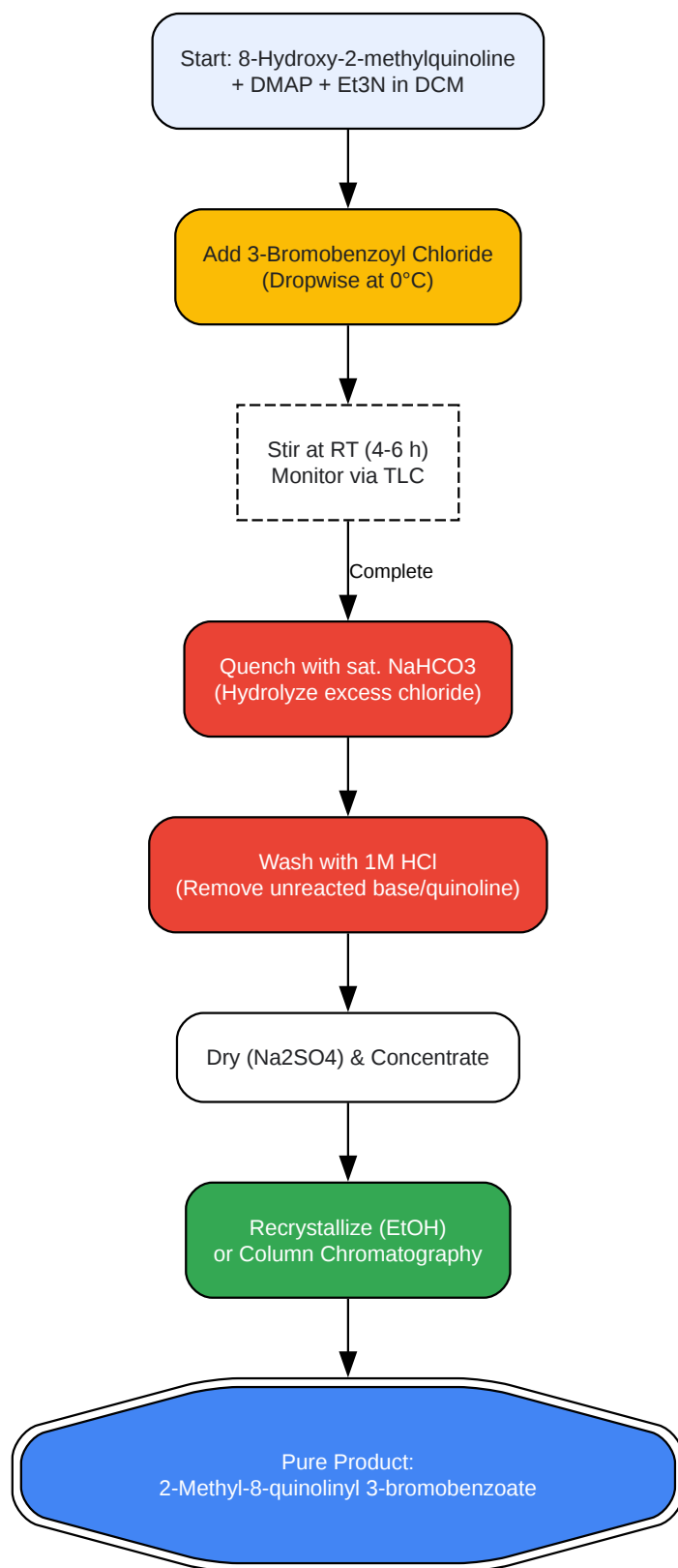
2. Acylation

- Cool the reaction mixture to 0°C using an ice-water bath.
- Dissolve 3-Bromobenzoyl chloride (1.2 equiv, 6.0 mmol, ~1.32 g) in 5 mL anhydrous DCM.
- Add the acid chloride solution dropwise over 10 minutes to the stirring reaction mixture.
Note: Exothermic reaction; control addition rate to prevent boiling.
- Remove the ice bath after addition is complete. Allow the mixture to warm to room temperature and stir for 4–6 hours.
- TLC Monitoring: Check completion using Hexane:Ethyl Acetate (3:1). The product will have a higher R_f than the starting phenol.

3. Workup & Purification^[4]^[5]

- Quench: Add 20 mL of saturated aqueous NaHCO_3 solution and stir vigorously for 15 minutes to hydrolyze excess acid chloride.
- Extraction: Transfer to a separatory funnel. Separate the organic layer. Extract the aqueous layer with DCM (2 x 15 mL).
- Washing: Wash the combined organic phases sequentially with:
 - 10 mL Water (removes salts).
 - 10 mL 1M HCl (removes unreacted quinoline and DMAP—Critical Step).
 - 10 mL Brine (saturated NaCl).
- Drying: Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure (rotary evaporator) to yield an off-white solid.
- Recrystallization: Recrystallize the crude solid from hot Ethanol or a Hexane/Ethyl Acetate mixture to obtain colorless needles/prisms.

Synthesis Workflow Diagram



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Figure 2: Operational workflow for the synthesis and purification of the target ester.

Part 3: Characterization & Validation

Since this specific derivative is a combination of well-known fragments, its spectral signature is predictable and distinct. The following data serves as the Standard of Identity.

Nuclear Magnetic Resonance (NMR)

The spectrum will display two distinct aromatic systems (quinoline and benzoate) and one aliphatic singlet.

Nucleus	Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
^1H	2.75 – 2.85	Singlet	3H	-CH ₃ (C2)	Characteristic of Quinaldine; deshielded by aromatic ring.
^1H	7.35 – 7.45	Multiplet	2H	Quinoline H3, H6	H3 is typically a doublet; H6 overlaps.
^1H	7.50 – 7.60	Triplet	1H	Benzoate H5	Meta-coupling dominates.
^1H	7.65 – 7.75	Doublet/Mult	2H	Quinoline H5, H7	-
^1H	7.85 – 7.95	Doublet	1H	Benzoate H6	Ortho to carbonyl.
^1H	8.10 – 8.15	Doublet	1H	Quinoline H4	Deshielded by ring nitrogen.
^1H	8.20 – 8.30	Doublet	1H	Benzoate H4	Ortho to Bromine.
^1H	8.45 – 8.50	Singlet	1H	Benzoate H2	Diagnostic: Isolated between Br and C=O.
^{13}C	164.5 – 165.5	Singlet	-	C=O (Ester)	Confirms ester formation.
^{13}C	25.5 – 26.0	Singlet	-	-CH ₃	Methyl carbon.

Infrared Spectroscopy (FT-IR)

- 1735 – 1750 cm^{-1} (Strong): Ester C=O stretch. This is the primary confirmation of reaction success (shift from acid chloride $\sim 1770 \text{ cm}^{-1}$).
- 1590 – 1600 cm^{-1} (Medium): C=N stretch (Quinoline ring).
- 1100 – 1250 cm^{-1} (Strong): C-O-C stretch.
- Absence of 3200-3500 cm^{-1} : No O-H stretch (confirms consumption of starting phenol).

Mass Spectrometry (ESI-MS)[5]

- Molecular Formula: $\text{C}_{17}\text{H}_{12}\text{BrNO}_2$
- Molecular Weight: 342.19 g/mol
- Expected Ion $[\text{M}+\text{H}]^+$: $m/z \sim 342.0$ and 344.0 (1:1 ratio due to $^{79}\text{Br}/^{81}\text{Br}$ isotopes).
- Fragmentation: Loss of the bromobenzoyl group often yields the 8-hydroxy-2-methylquinoline fragment ($m/z \sim 160$).

Part 4: Applications & Expert Insights

Ligand Design & Coordination Chemistry

The 2-methyl-8-quinolinyl group is a "privileged scaffold" in coordination chemistry.

- **Steric Control:** The 2-methyl group creates steric clash with the metal center's coordination sphere. This prevents the formation of tris-chelate complexes (ML_3) with octahedral metals (like Al^{3+} or Fe^{3+}), often forcing the formation of ML_2 species or preventing binding altogether.
- **Selectivity:** This steric effect is often exploited to detect Zinc (Zn^{2+}) selectively, as Zinc can accommodate the distorted geometry better than smaller or more rigid ions.

Cross-Coupling Potential

The 3-bromobenzoate moiety is not merely a lipophilic tail; it is a reactive handle.

- Suzuki-Miyaura Coupling: The Ar-Br bond can be reacted with aryl boronic acids to extend the conjugation, creating fluorescent probes where the emission is modulated by metal binding at the quinoline site.
- Heck Reaction: Coupling with styrenes can yield polymerizable monomers for metallo-polymers.

Self-Validating Protocol Tips

- The "HCl Wash" Check: If your product remains yellow after workup, you likely have residual 8-hydroxy-2-methylquinoline. The 1M HCl wash described in the protocol is crucial because it protonates the quinoline nitrogen (making it water-soluble) while the ester product (less basic due to the electron-withdrawing ester group) remains in the organic layer.
- Water Sensitivity: The acid chloride hydrolyzes rapidly. If the yield is low (<50%), check the quality of the acid chloride. If it has turned into a white solid (carboxylic acid), distill it with thionyl chloride before use.

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